

Biperiden lactate mechanism of action muscarinic receptor

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Compound Focus: Biperiden Lactate

CAS No.: 7085-45-2

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Primary Pharmacological Profile

The table below summarizes the core mechanistic and pharmacokinetic properties of biperiden.

Property	Description
Primary Mechanism	Non-selective muscarinic acetylcholine receptor (mAChR) antagonist [1] [2].
Receptor Subtype Selectivity	Antagonizes all five mAChR subtypes (M1-M5) with a higher affinity for the M1 subtype compared to others (approximately 10-fold) [3] [2].
Other Molecular Actions	Functional inhibitor of acid sphingomyelinase (FIASMA) [1]. Weak, uncompetitive inhibitor of acetylcholinesterase (AChE) at very high concentrations ($K_i = 1.11$ mmol/L) [4].

| **Key Pharmacokinetics** | • **Bioavailability:** ~33% (oral, due to first-pass metabolism) [1] [5]. • **Half-Life:** ~18-24 hours [1] [2]. • **Protein Binding:** ~60% [1]. |

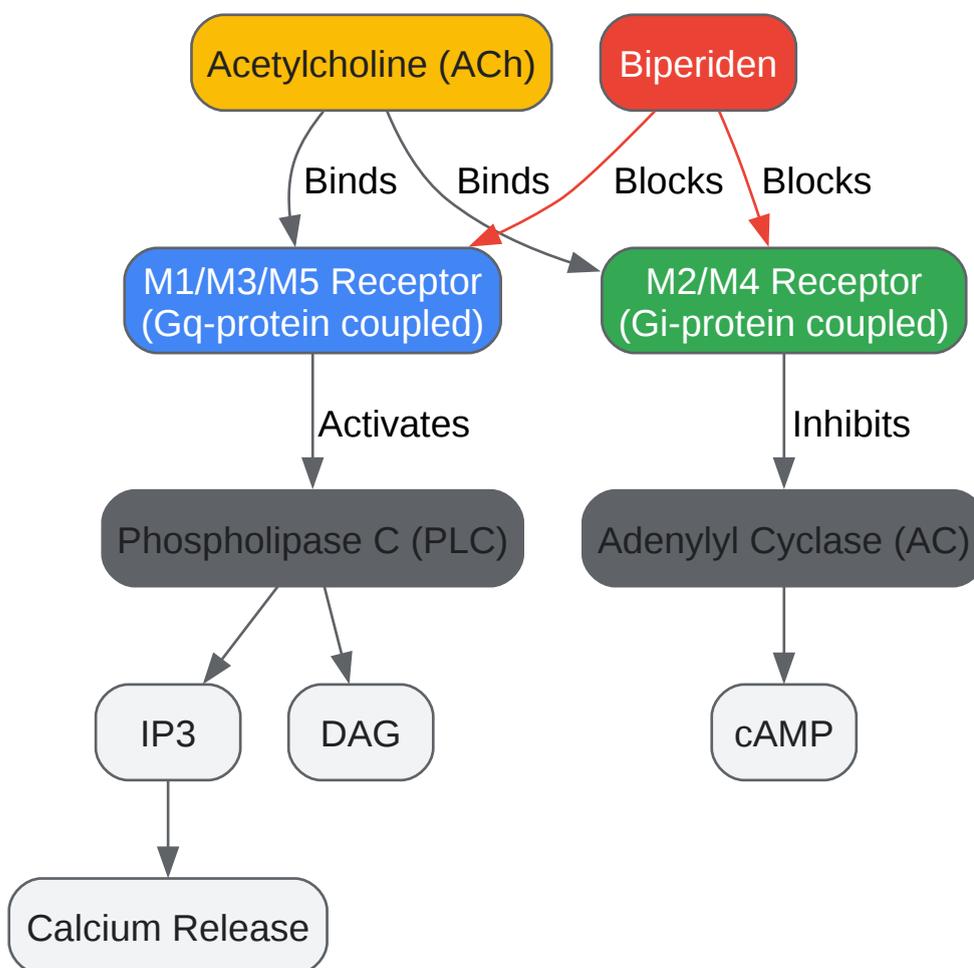
Molecular Interactions and Signaling Pathways

Biperiden acts as a **competitive antagonist** at the orthosteric binding site of muscarinic receptors, which is the native binding site for acetylcholine [6]. This blockade inhibits receptor activation.

The downstream effects depend on the receptor subtype:

- **M1, M3, M5 receptors** are coupled to Gq/11 proteins. Their activation typically leads to phospholipase C (PLC) activation, triggering the release of calcium from intracellular stores [6].
- **M2 and M4 receptors** are coupled to Gi/o proteins. Their activation inhibits adenylyl cyclase (AC), reducing the production of cyclic adenosine monophosphate (cAMP) [6].

The following diagram illustrates the signaling pathways of muscarinic receptors and the site of biperiden's action.



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Biperiden antagonizes acetylcholine at muscarinic receptors, inhibiting downstream signaling.

Key Experimental Methodologies

Research on biperiden's mechanism employs specific experimental protocols. Key methodologies from the search results include:

In Vitro Receptor Binding and Enzymatic Assays

The **Ellman's assay** is a standard method used to investigate biperiden's interaction with acetylcholinesterase (AChE) [4].

- **Procedure:** Acetylthiocholine is used as a substrate for AChE. The enzyme cleaves it to produce thiocholine, which then reacts with **DTNB** (5,5'-dithiobis(2-nitrobenzoic acid)) to form a yellow-colored product measured spectrophotometrically at 412 nm [4].
- **Application:** By measuring the rate of color formation in the presence of different biperiden concentrations, researchers determined it to be a **very weak, uncompetitive inhibitor** of AChE with an inhibition constant (K_i) of 1.11 mmol/L [4].

In Silico Molecular Docking

Computational docking predicts how biperiden interacts with protein targets at the atomic level.

- **Procedure:** The crystal structure of AChE (e.g., PDB: 1C2B) is used. Software like **SwissDock** predicts the binding conformation of the biperiden molecule (in ZINC format) within the enzyme's active site [4].
- **Findings:** Docking studies suggest biperiden binds to the peripheral anionic site of AChE, primarily through a hydrogen bond with Tyr 341 and π - π interactions with aromatic residues Tyr 72 and Trp 286 [4].

Human Pharmacodynamic Studies

These studies measure the functional effects of biperiden in healthy volunteers or patients.

- **Learned Irrelevance (Lirr) Paradigm:** This cognitive task assesses attention and information processing. It is used in conjunction with electroencephalography (EEG) to record event-related potentials (ERPs) [3].

- **Application:** Studies show that a 2 mg dose of biperiden modulates early perceptual processing, indicated by an increased N1 amplitude in ERPs, without significantly disrupting overall behavioral performance in the task [3].

Therapeutic Implications and Clinical Relevance

Biperiden's clinical effects are primarily due to muscarinic receptor blockade in the central nervous system and periphery.

- **Efficacy in Movement Disorders:** By blocking central M1 receptors, biperiden helps restore the balance between dopamine and acetylcholine in the basal ganglia, alleviating symptoms like rigidity and tremor in Parkinson's disease and drug-induced extrapyramidal side effects [1] [2].
- **Limitations and Side Effects:** The therapeutic use of biperiden is constrained by its side effect profile. Common anticholinergic effects include **dry mouth, blurred vision, constipation, urinary retention, and tachycardia** [1] [2]. In the brain, it can cause **drowsiness, confusion, and memory impairment**, particularly in the elderly [1] [2].
- **Novel Applications:** Preclinical evidence suggests that administering biperiden soon after a traumatic brain injury may decrease the incidence and intensity of late spontaneous seizures. A Phase III clinical trial (NCT04945213) is currently evaluating its efficacy in preventing post-traumatic epilepsy in humans [7].

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References

1. Biperiden [en.wikipedia.org]
2. Biperiden - an overview | ScienceDirect Topics [sciencedirect.com]
3. effects of the muscarinic M1 antagonist biperiden - PMC [pmc.ncbi.nlm.nih.gov]
4. Anti-Parkinson Drug Biperiden Inhibits Enzyme ... [pmc.ncbi.nlm.nih.gov]
5. Pharmacokinetic and pharmacodynamic studies following ... [pubmed.ncbi.nlm.nih.gov]

6. Drugs Interfering with Muscarinic Acetylcholine Receptors and ... [pmc.ncbi.nlm.nih.gov]

7. Biperiden for prevention of post-traumatic epilepsy [pmc.ncbi.nlm.nih.gov]

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